

bromobutylmagnesium storage stability under inert gas

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Compound Focus: Bromobutylmagnesium

CAS No.: 693-03-8

Cat. No.: S663315

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Chemical Profile & Storage Specifications

The table below summarizes the key identification and stable storage parameters for **bromobutylmagnesium** (n-Butylmagnesium Bromide) [1] [2] [3].

Property	Specification
CAS No.	693-03-8 [1] [2] [3]
Molecular Formula	C ₄ H ₉ BrMg [1] [2] [3]
Molecular Weight	161.32 g/mol [1] [2] [3]
Common Forms	1.0 M solution in Tetrahydrofuran (THF); 3.0 M solution in Diethyl Ether [3]
Storage Temperature	Store at reduced temperatures, often between 2-8°C [4].
Atmosphere	Must be stored under an inert atmosphere (dry nitrogen or argon) [2] [4].

Property	Specification
Container	Keep in a tightly sealed container in a dry, cool, well-ventilated place. Preferably use containers with septum seals [4] [2].

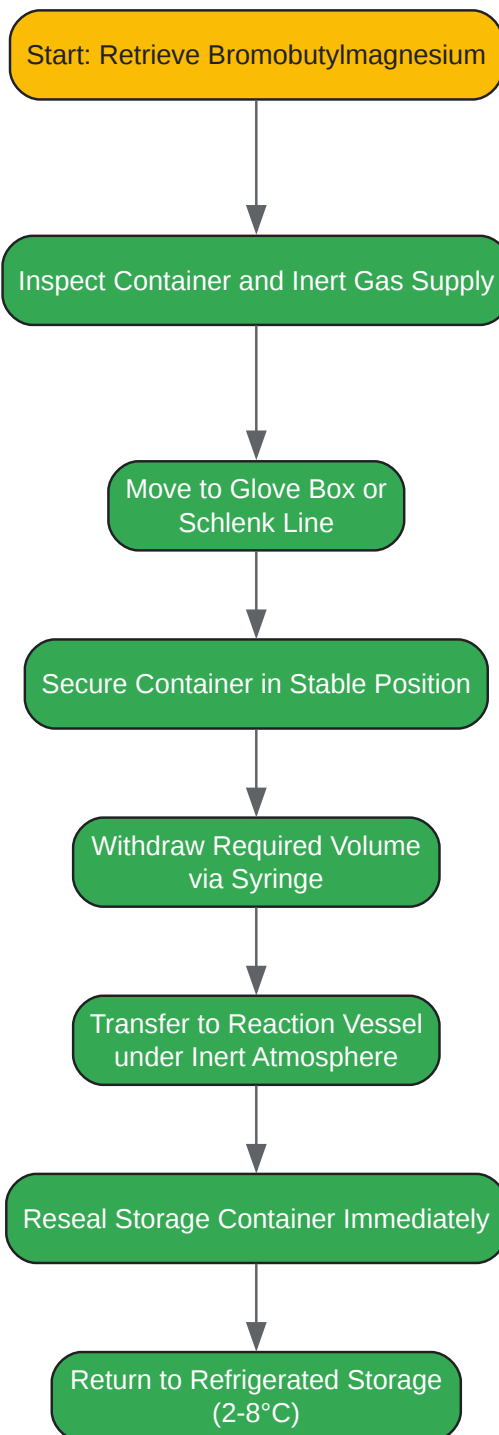
Hazards and Safe Handling Procedures

Bromobutylmagnesium is a **pyrophoric** reagent, meaning it can ignite spontaneously upon contact with air, and it reacts vigorously and exothermically with moisture [2] [4].

- **Primary Hazards:** Highly flammable liquid and vapour. Causes severe skin burns and eye damage. In contact with water, it releases flammable gases that may ignite spontaneously. May cause damage to organs through prolonged or repeated exposure [2].
- **Personal Protective Equipment (PPE):** Wear fire/flammable resistant and impervious clothing, protective gloves, and tightly fitting safety goggles. If exposure limits are exceeded or irritation occurs, use a full-face respirator [2].
- **Handling Protocol:** All operations must be conducted under an inert atmosphere using specialized equipment like Schlenk lines or glove boxes. Use non-sparking tools and prevent electrostatic discharge [2] [4].

The following workflow outlines the critical steps for safely storing and accessing this reagent.

CRITICAL: Pyrophoric & Moisture-Sensitive
- Excludes air and moisture at ALL times.
- Reacts violently with water.



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Troubleshooting FAQs

Q1: What should I do if I observe the formation of solids or cloudiness in the solution? This indicates potential decomposition, often due to contact with air or moisture. The solution's efficacy is likely compromised. **Do not use it.** You must properly quench and dispose of the reagent. To prevent this, always ensure your storage container is tightly sealed and your inert gas atmosphere is maintained [4].

Q2: The reagent does not initiate the expected reaction. What could be wrong? The most common cause is degraded reagent due to improper storage or handling. First, verify that your storage conditions (inert atmosphere, low temperature) have been consistently met. You can perform a quick qualitative test by withdrawing a small sample and carefully adding it to a few milliliters of anhydrous alcohol. A vigorous reaction suggests the reagent is still active, while a sluggish response confirms decomposition [1].

Q3: What is the correct procedure for disposing of bromobutylmagnesium? Never dispose of it directly with other waste. Residual reagent must be **quenched** under controlled conditions. This involves slowly adding the reagent to a large volume of a less reactive protic solvent (such as isopropanol) in an ice bath while stirring. Always consult your institution's hazardous waste guidelines and local regulations for final disposal [4].

Q4: What are the first aid measures for exposure?

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention [2].
- **Skin Contact:** Remove contaminated clothing immediately and wash the skin with soap and plenty of water. Consult a doctor [2].
- **Eye Contact:** Rinse cautiously with water for at least 15 minutes, removing contact lenses if possible. Seek immediate medical help [2].
- **Ingestion:** Rinse the mouth with water. Do NOT induce vomiting. Call a doctor or poison control center immediately [2].

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References

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